

Application Notes and Protocols for Manganese(III) Oxide Powder

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Compound of Interest

Compound Name: Manganese(III) oxide

Cat. No.: B075816

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and application notes for the safe handling, storage, and use of **manganese(III) oxide** (Mn_2O_3) powder in a laboratory setting. These guidelines are intended to minimize risks and ensure the integrity of the material for research, development, and drug discovery applications.

Physical and Chemical Properties

Manganese(III) oxide is a black or brownish powder with the following key properties:

Property	Value	Citations
CAS Number	1317-34-6	[1]
Molecular Formula	Mn ₂ O ₃	[2]
Molecular Weight	157.87 g/mol	[2]
Appearance	Black, lustrous powder, sometimes with a brown tinge.	[2]
Density	4.5 g/mL at 25°C	[2][3]
Melting Point	1080°C (decomposes)	[2][3][4]
Solubility	Soluble in cold hydrochloric acid and ammonium chloride. Insoluble in water, alcohol, acetone, and hot sulfuric acid. Decomposes in nitric acid.	[2][4]

Safety and Handling Protocols

Manganese(III) oxide powder can pose health risks if not handled correctly. Chronic exposure to manganese dust may lead to a neurological syndrome known as manganism, with symptoms resembling Parkinson's disease.[1]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **manganese(III) oxide** powder. The following PPE is mandatory:

PPE Category	Specification	Citations
Eye Protection	Tightly fitting safety goggles or a face shield.	[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).	[1]
Respiratory Protection	An N95-rated respirator is recommended for handling small quantities in a well-ventilated area. For tasks with a higher risk of dust generation, a full-face respirator with a P100 filter is advised.	[6]
Body Protection	A lab coat or chemical-resistant suit should be worn to prevent skin contact.	[1]

Engineering Controls

To minimize inhalation exposure, the following engineering controls should be in place:

- Ventilation: Always handle **manganese(III) oxide** powder in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Containment: For procedures with a high potential for aerosolization, such as sonication or vigorous mixing, use of a glove box is recommended.

General Handling Procedures

- Avoid the formation and inhalation of dust.[5]
- Use non-sparking tools to prevent ignition sources.
- Wash hands thoroughly after handling, even if gloves were worn.[1]

- Do not eat, drink, or smoke in areas where **manganese(III) oxide** is handled.[\[1\]](#)

Spill and Waste Disposal

- Spills: In the event of a spill, evacuate the area and prevent dust from becoming airborne. Use a HEPA-filtered vacuum for cleanup. Do not use compressed air.[\[7\]](#) Place the collected material in a sealed, labeled container for disposal.
- Waste Disposal: Dispose of **manganese(III) oxide** waste and contaminated materials in accordance with local, state, and federal regulations. Do not dispose of in regular trash or down the drain.[\[5\]](#)

Storage Protocols

Proper storage is crucial to maintain the stability and purity of **manganese(III) oxide** powder.

Storage Parameter	Recommendation	Citations
Container	Store in a tightly sealed, properly labeled container. Suitable materials include glass or high-density polyethylene.	[1] [7]
Environment	Store in a cool, dry, and well-ventilated area.	[1] [5]
Incompatible Materials	Store away from strong acids and oxidizing agents.	[1] [5]
Temperature	Ambient room temperature is generally acceptable. [4]	

Exposure Limits

Regulatory Body	Exposure Limit	Notes	Citations
OSHA (PEL)	5 mg/m ³	Ceiling limit for manganese compounds.	[7] [8]
ACGIH (TLV)	0.02 mg/m ³	Time-weighted average (TWA) for the respirable fraction.	[1] [8] [9]
NIOSH (REL)	1 mg/m ³	TWA for an 8-hour workday.	[5]

Experimental Protocols

Manganese(III) oxide is utilized in various research applications, including catalysis and the synthesis of nanomaterials for drug delivery.[\[10\]](#)[\[11\]](#)

Protocol for Hydrothermal Synthesis of Manganese Oxide Nanoparticles

This protocol is adapted from a method for synthesizing manganese oxide nanoparticles for potential use in biomedical applications.[\[10\]](#)

Materials:

- Manganese(II) sulfate monohydrate (MnSO₄·H₂O)
- Potassium permanganate (KMnO₄)
- Deionized water
- Absolute ethanol
- Teflon-lined stainless steel autoclave

Procedure:

- In a fume hood, dissolve 8 mmol of $\text{MnSO}_4 \cdot \text{H}_2\text{O}$ and 8 mmol of KMnO_4 in 40 mL of deionized water with constant stirring.
- Transfer the resulting solution to a 50 mL Teflon-lined stainless steel autoclave.
- Seal the autoclave and heat it to 90°C for 6 hours in a laboratory oven.
- Allow the autoclave to cool to room temperature.
- Collect the precipitate by filtration.
- Wash the product several times with deionized water and absolute ethanol.
- Dry the resulting manganese oxide nanoparticles in an oven at 80°C .
- For crystalline Mn_2O_3 , the product can be calcined at 600°C for 6 hours in a furnace.[\[10\]](#)

Protocol for Sol-Gel Synthesis of Manganese(III) Oxide Nanoparticles

This protocol is based on a sol-gel method for producing nanoporous manganese oxide.[\[12\]](#)

Materials:

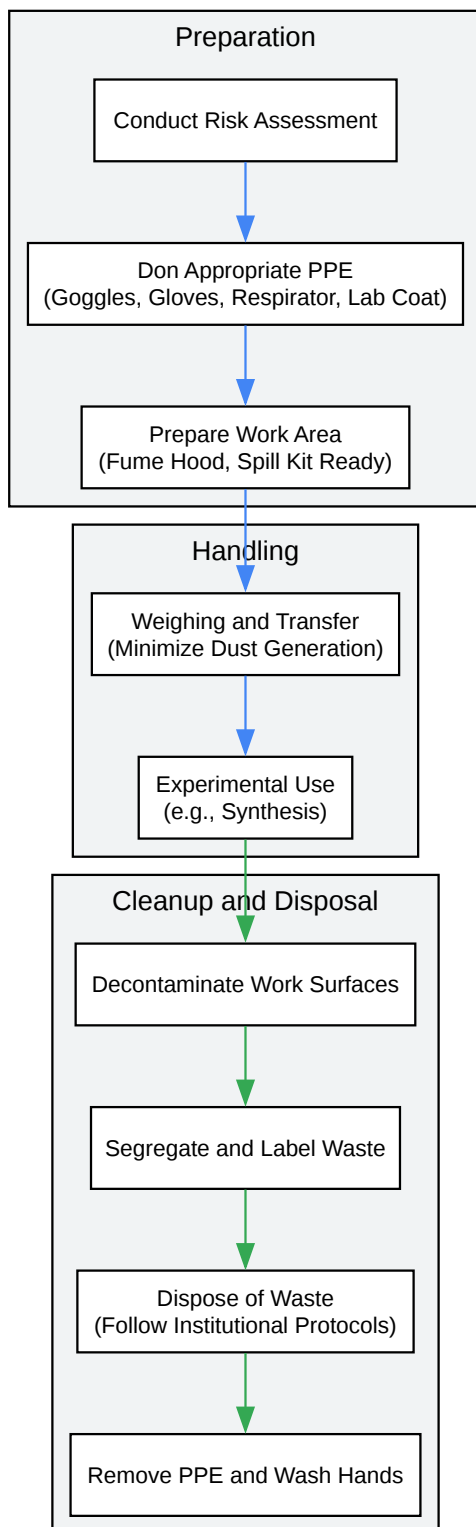
- Manganese(II) nitrate tetrahydrate ($\text{Mn}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$)
- Ethylene glycol

Procedure:

- In a fume hood, dissolve 25 g of $\text{Mn}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ in 100 mL of ethylene glycol with stirring.
- Heat the solution to 80°C while continuing to stir until a thick gel forms.
- Increase the temperature to 100°C to allow the gel to slowly combust into a fine powder.
- Transfer the powder to a furnace and sinter at 700°C for 4 hours to obtain crystalline Mn_2O_3 .[\[12\]](#)

Visualizations

Safe Handling Workflow for Manganese(III) Oxide Powder

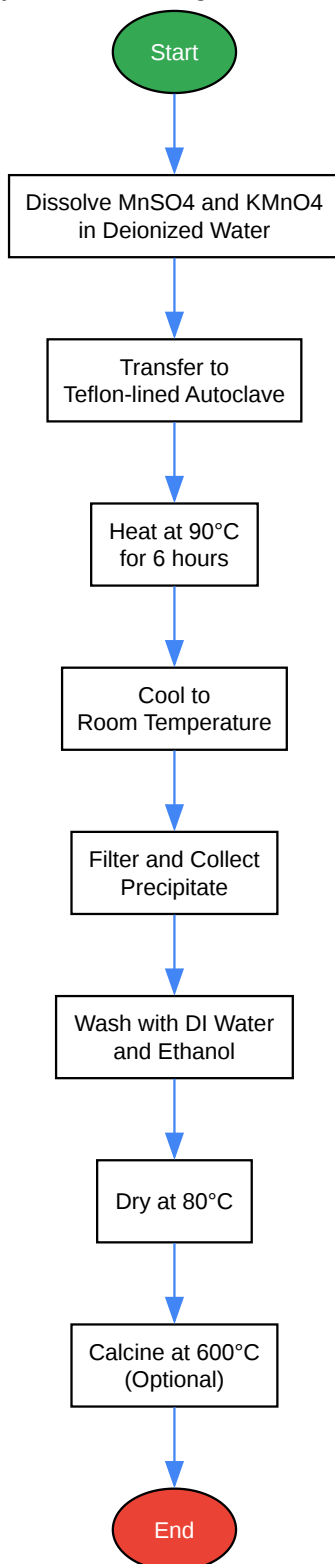


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Caption: Workflow for the safe handling of **manganese(III) oxide** powder.

Caption: Materials incompatible with **manganese(III) oxide**.

Hydrothermal Synthesis of Manganese Oxide Nanoparticles



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Caption: Experimental workflow for hydrothermal synthesis.

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